

Experimental protocol for procyclidine administration in rats.

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Compound of Interest

Compound Name: *Procyclidine hydrochloride*

Cat. No.: *B1679155*

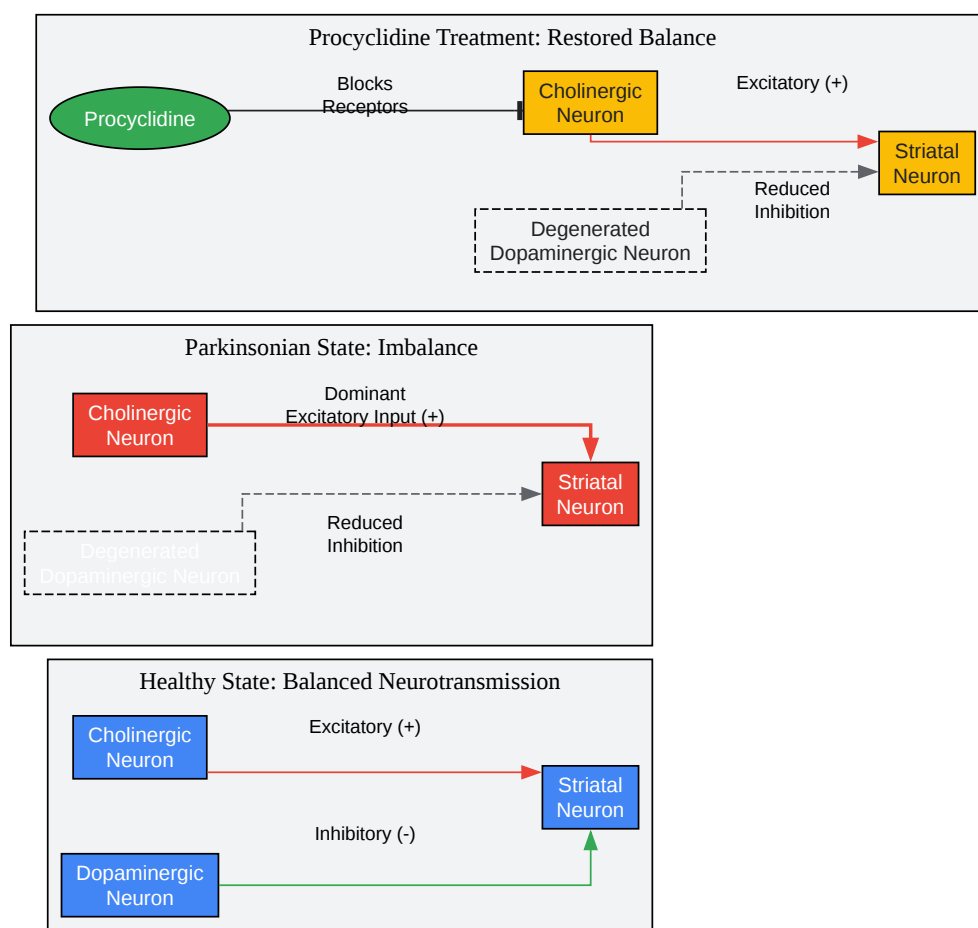
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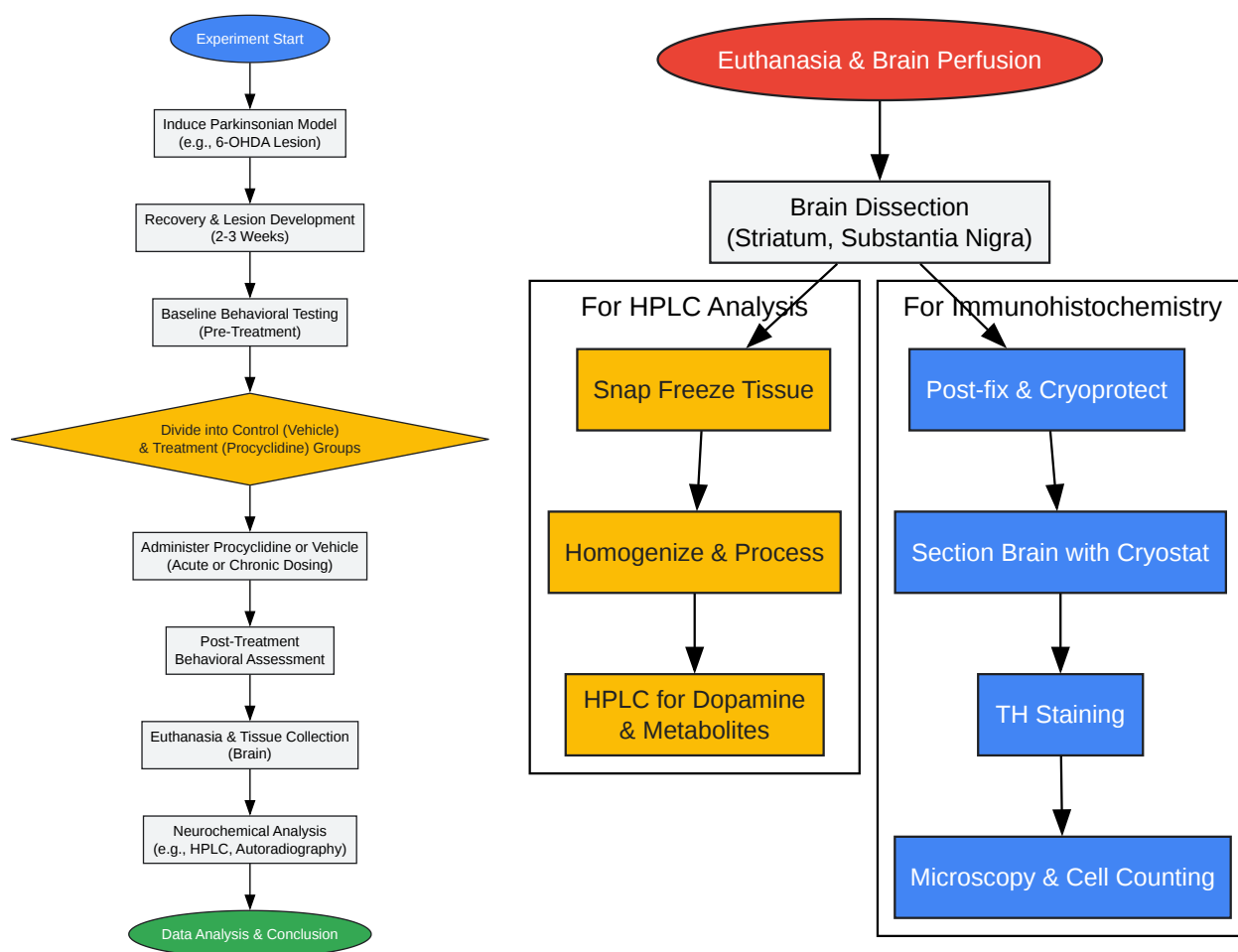
Application Notes: Procyclidine in Rodent Research

Introduction Procyclidine is a synthetic anticholinergic agent belonging to the class of muscarinic receptor antagonists.[1] It is primarily utilized in clinical settings to manage symptoms of Parkinson's disease and extrapyramidal symptoms induced by antipsychotic drugs.[2] In preclinical research, procyclidine serves as a valuable pharmacological tool for investigating the role of the cholinergic system in motor control, learning, and memory, particularly in rat models of neurological and psychiatric disorders. Its mechanism of action involves blocking central muscarinic cholinergic receptors, which helps to restore the balance between the dopaminergic and cholinergic systems in the basal ganglia.[1][3]

Mechanism of Action In conditions like Parkinson's disease, the degeneration of dopaminergic neurons in the substantia nigra leads to a relative overactivity of the cholinergic system in the striatum. This imbalance contributes to motor symptoms such as tremors and rigidity.

Procyclidine acts by antagonizing muscarinic acetylcholine receptors (specifically M1, M2, and M4), thereby reducing cholinergic influence and helping to re-establish a more balanced state of neurotransmission in the basal ganglia.[2][3][4] This action alleviates the motor deficits characteristic of parkinsonism.[1]





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References

- 1. Procyclidine | C₁₉H₂₉NO | CID 4919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Procyclidine - Wikipedia [en.wikipedia.org]
- 3. go.drugbank.com [go.drugbank.com]
- 4. researchgate.net [researchgate.net]

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